"4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl" overcoming aggregation in aqueous solution

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Compound of Interest

Compound Name:	*4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl*
Cat. No.:	*B8179718*

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Technical Support Center: Overcoming Aggregation of **4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl**

Executive Summary: The Physicochemical Challenge

You are likely working with **4-(3-Azetidinyl)-2-phenyl-morpholine 2HCl**, a compound often explored in CNS drug discovery (e.g., monoamine reuptake inhibition). While the dihydrochloride (2HCl) salt form is designed to maximize shelf stability and initial dissolution, it presents a classic "solubility paradox" in biological assays.

The Core Issue: This molecule contains a lipophilic core (phenyl-morpholine) balanced by two ionizable nitrogen centers (azetidine and morpholine).

- In Water (pH < 4): The 2HCl salt is fully protonated (dicationic) and highly soluble.
- In Assay Buffer (pH 7.4): The morpholine nitrogen (pKa ~7.0–7.5) partially deprotonates, while the azetidine nitrogen (pKa ~10–11) remains charged. This shift reduces net polarity,

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driving the formation of colloidal aggregates—promiscuous particles (100–500 nm) that sequester proteins and cause false positives in enzymatic or cell-based assays.

This guide provides the protocols to differentiate between simple precipitation and colloidal aggregation, and the specific formulation strategies to resolve them.

Diagnostic Q&A: Troubleshooting Your Solution

Q1: My stock solution in DMSO is clear, but it turns cloudy immediately upon addition to PBS/Media. Is this precipitation? A: Not necessarily. This "crash out" effect is often solvent shock.

- Mechanism: DMSO is a chaotropic solvent. When a high-concentration stock (e.g., 10 mM) hits an aqueous buffer, the local solubility drops instantly before mixing is complete.
- Diagnosis: If the cloudiness persists after vortexing, it is precipitation. If it forms a stable, faint haze that doesn't settle, it is likely colloidal aggregation.
- Immediate Fix: Use the Step-Wise Dilution Protocol (see Section 3).

Q2: I see variable IC50 data or "flat" dose-response curves. Could this be aggregation? A: Yes. This is the hallmark of promiscuous colloidal aggregation.

- Mechanism: At micromolar concentrations (typically >1–5 µM), amphiphilic molecules like 4-(3-Azetidinyl)-2-phenyl-morpholine self-assemble into colloids. These colloids adsorb enzymes or receptors non-specifically, inhibiting them.[1]
- The "Shoichet" Test: If adding 0.01% Triton X-100 restores enzyme activity or shifts the IC50, your compound was aggregating. Detergents disrupt colloids but do not dissolve true crystalline precipitates.

Q3: Why does the 2HCl salt lower the pH of my unbuffered solution? A: The 2HCl salt releases two equivalents of protons (

) upon dissolution.

- Impact: In unbuffered water or low-capacity buffers (like 10 mM HEPES), 10 mM of compound can drop pH to ~3.0. This maintains solubility but kills cells/enzymes.

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- Fix: Always dissolve the salt in a strong buffer (e.g., 100 mM Phosphate) or back-titrate carefully if using high concentrations.

Experimental Protocols

Protocol A: The "Shoichet" Detergent Method (For Assay Variability)

Use this when you suspect false positives in enzymatic assays due to colloidal aggregation.

Principle: Non-ionic detergents at concentrations below their Critical Micelle Concentration (CMC) disrupt drug colloids without denaturing proteins.

- Prepare Assay Buffer: Standard buffer (e.g., PBS or Tris).
- Add Detergent: Supplement buffer with 0.01% (v/v) Triton X-100 or 0.005% Tween-20.
  - Note: Freshly prepared detergent solutions are critical to avoid oxidation.
- Run Comparative Assay:
  - Condition A: Compound + Buffer (No Detergent).
  - Condition B: Compound + Buffer + 0.01% Triton X-100.
- Analysis:
  - If Inhibition A >> Inhibition B: The compound was aggregating.[2] Use Condition B for all future data.
  - If Inhibition A ≈ Inhibition B: The mechanism is specific (true binding).

Protocol B: Step-Wise Dilution (For Cell Culture/Solubility)

Use this to prevent "solvent shock" precipitation when dosing cells.

Goal: Avoid the "metastable zone" where high local concentration drives precipitation.

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Step	Action	Final Solvent Composition	Concentration
1. Stock Prep	Dissolve 2HCl salt in 100% DMSO.	100% DMSO	10 mM
2. Intermediate	Dilute Stock 1:10 into water (NOT buffer).	10% DMSO / 90% Water	1 mM
3. Dosing	Add Intermediate to Media (1:100 dilution).	0.1% DMSO / Culture Media	10 µM

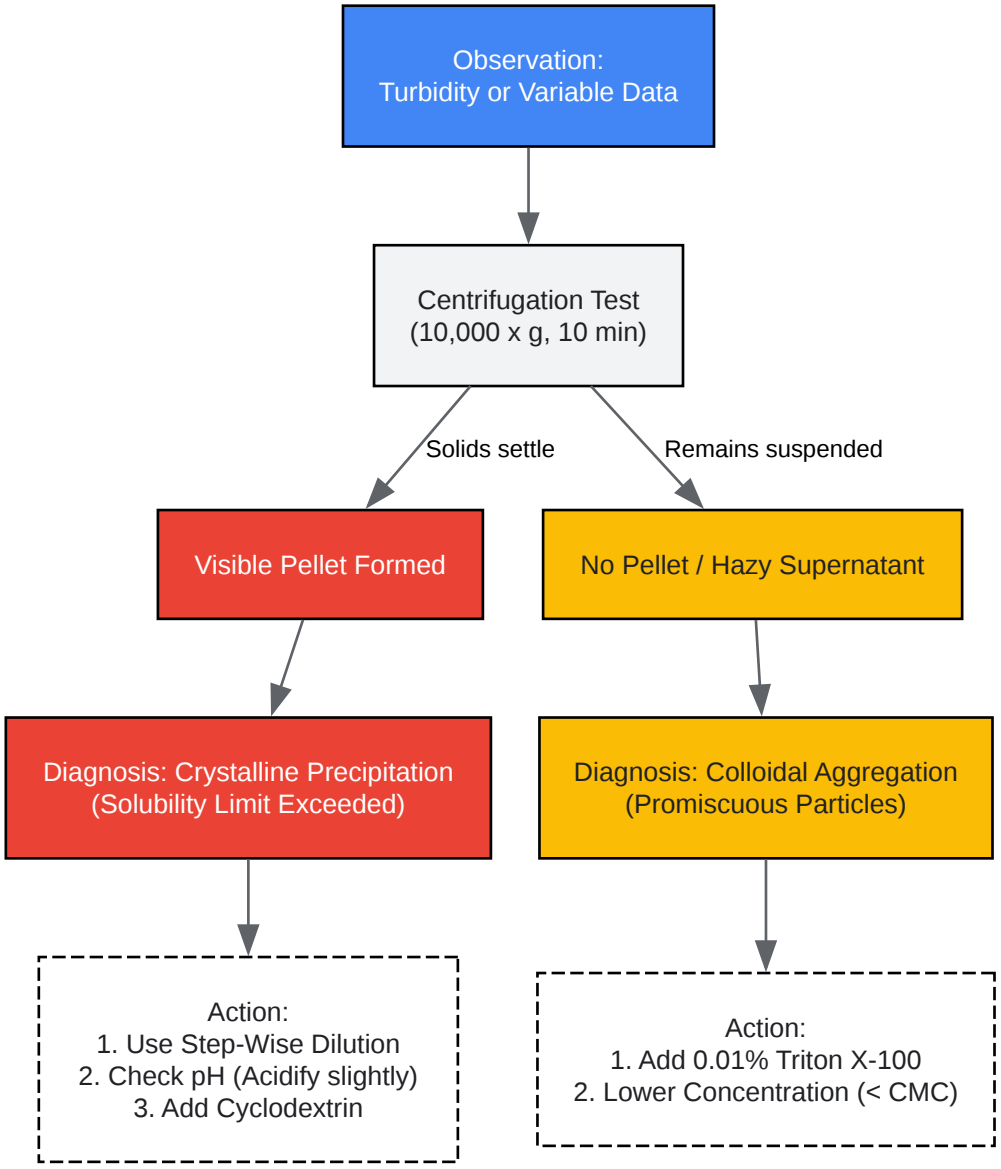
- Why Water in Step 2? The 2HCl salt is acidic. Diluting into water keeps the pH low and the molecule charged (soluble). Diluting directly into pH 7.4 media might cause the free base to precipitate before it disperses.

Visualizations

Figure 1: Aggregation Decision Tree

Caption: A logic flow to diagnose and treat turbidity issues based on physical behavior and detergent sensitivity.

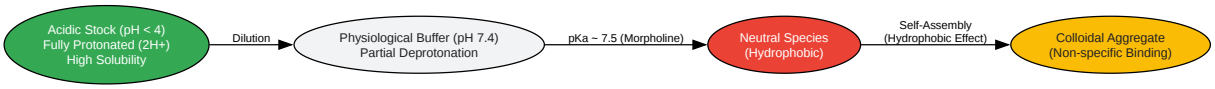
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Figure 2: The pH-Solubility Mechanism

Caption: Mechanistic shift from soluble cation to aggregating neutral species at physiological pH.



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